

Statistical Power in Bioequivalence Studies of Adinazolam Mesylate: A Comparative Guide

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Compound of Interest

Compound Name: Adinazolam Mesylate

Cat. No.: B1664377

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This guide provides a comprehensive overview of the statistical power considerations essential for designing and evaluating bioequivalence (BE) studies for **adinazolam mesylate**. While **adinazolam mesylate** was investigated as an anxiolytic and antidepressant, it was never commercially marketed.^[1] Therefore, this guide presents a comparative framework based on its known pharmacokinetic profile and that of its primary active metabolite, N-desmethyladinazolam (NDMAD), to inform hypothetical bioequivalence assessments between different formulations, such as immediate-release (IR) and sustained-release (SR) tablets.^{[2][3][4]}

Comparative Pharmacokinetic Profile

Understanding the pharmacokinetic properties of adinazolam and NDMAD is fundamental to designing a statistically robust bioequivalence study. Adinazolam itself is considered a prodrug, with its pharmacological effects primarily mediated by NDMAD.^[5] The drug is rapidly absorbed and extensively metabolized. Key pharmacokinetic parameters from single-dose studies in healthy volunteers are summarized below.

Table 1: Comparative Pharmacokinetic Parameters of Adinazolam and its Active Metabolite (NDMAD)

Parameter	Adinazolam (IV)	N-desmethyladinazolam (NDMAD) (IV)	Alprazolam (IV) - Comparator
Volume of Distribution (Vd)	106 L	100 L	77 L
Elimination Half-Life (t _{1/2})	2.9 hours	2.8 hours	14.6 hours
Clearance (CL)	444 mL/min	321 mL/min	84 mL/min
Primary Metabolite	N-desmethyladinazolam (NDMAD)	-	-

Note: Data presented are mean values from a study in healthy male subjects. Intravenous (IV) administration data is used here to reflect systemic availability without the influence of absorption.

When comparing different oral formulations, such as an immediate-release versus a sustained-release tablet, the rate and extent of absorption become the critical measures.

Table 2: Pharmacokinetic Comparison of Immediate-Release (IR) vs. Sustained-Release (SR) **Adinazolam Mesylate** Tablets

Parameter	Immediate-Release (40 mg)	Sustained-Release (60 mg)	Key Observation
Peak Adinazolam Levels (Cmax)	Higher	Lower	SR formulation attenuates peak concentration.
Time to Peak (Tmax) for Adinazolam	Shorter	Longer	SR formulation delays absorption.
Peak NDMAD Levels (Cmax)	Higher	Lower	SR formulation results in lower peak active metabolite levels.
Time to Peak (Tmax) for NDMAD	Shorter	Longer	Delayed formation of the active metabolite with SR formulation.
Area Under the Curve (AUC) - Dose Corrected	Equivalent	Equivalent	The total extent of drug absorption is comparable between formulations.

Experimental Protocols

A standard bioequivalence study for **adinazolam mesylate** would follow a randomized, single-dose, two-period, two-sequence crossover design.

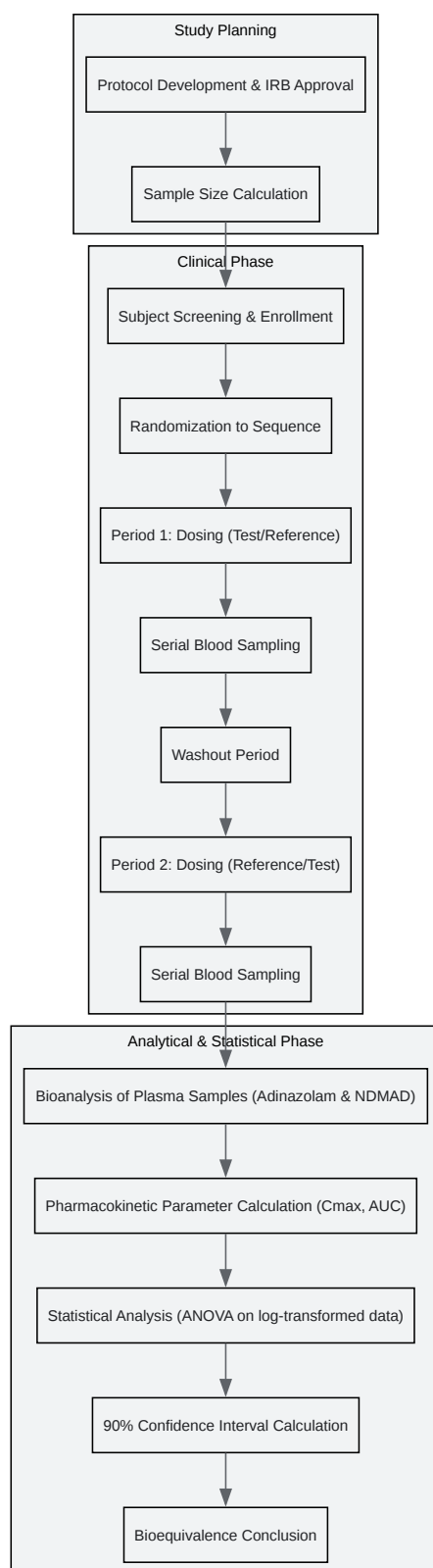
Study Design and Conduct

- **Subject Selection:** Healthy, non-smoking male and female volunteers, typically between 18 and 55 years of age. A minimum of 12 evaluable subjects is generally required.
- **Randomization:** Subjects are randomly assigned to one of two sequences (e.g., Test formulation then Reference formulation, or vice-versa).
- **Dosing:** A single oral dose of the test and reference **adinazolam mesylate** formulations are administered on two separate occasions, separated by a washout period of at least 5-7 half-lives of the active metabolite (NDMAD).

- **Blood Sampling:** Serial blood samples are collected at predefined time points before and after dosing to capture the complete pharmacokinetic profile. For a drug with a rapid absorption and elimination phase like adinazolam and NDMAD, frequent early sampling is crucial.
- **Bioanalysis:** Plasma concentrations of both adinazolam and NDMAD are determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).
- **Pharmacokinetic Analysis:** The primary pharmacokinetic parameters (C_{max} , AUC_t , and AUC_{∞}) are calculated for both parent drug and active metabolite from the plasma concentration-time data for each subject.
- **Statistical Analysis:** The data for C_{max} and AUC are log-transformed and analyzed using an Analysis of Variance (ANOVA) model. The key statistical output is the 90% confidence interval for the ratio of the geometric means of the test and reference products. To establish bioequivalence, this confidence interval must fall within the predetermined acceptance range, typically 80.00% to 125.00%.

Mandatory Visualizations

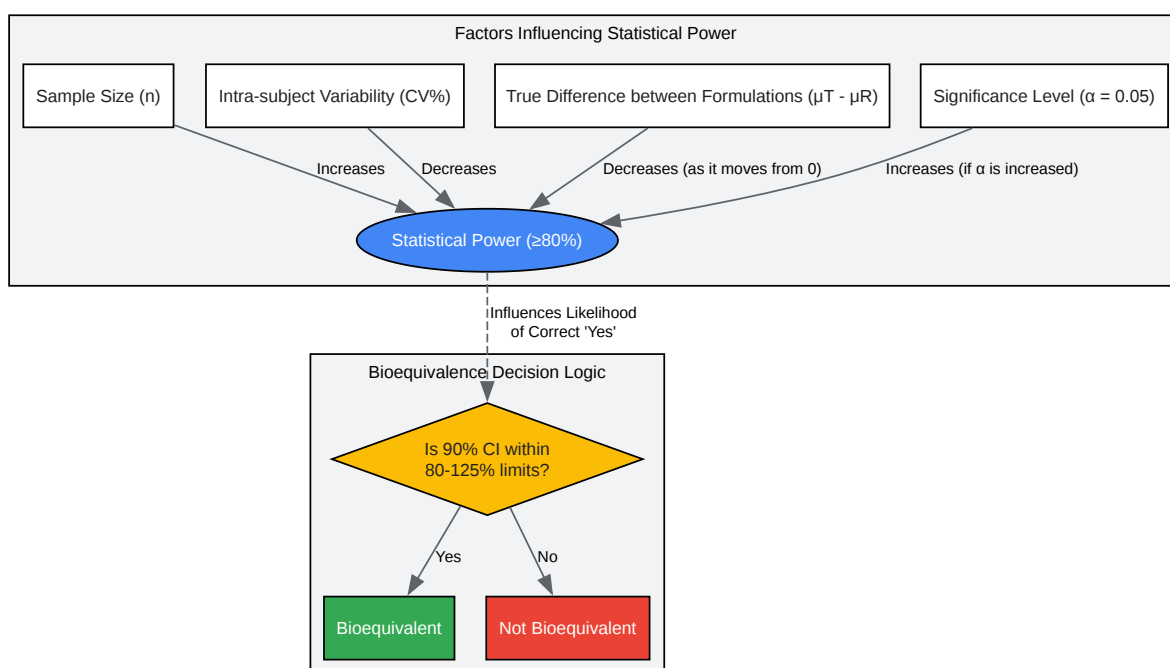
Bioequivalence Study Workflow



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Caption: Workflow of a typical crossover bioequivalence study.

Statistical Power in Bioequivalence Testing



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Caption: Key determinants of statistical power in bioequivalence trials.

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